

Ecotoxicological Profile of Glyphosate Monoammonium: A Technical Guide

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Compound of Interest

Compound Name: *Glyphosate monoammonium*

CAS No.: 40465-66-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the ecotoxicology of **glyphosate monoammonium**, a widely used broad-spectrum herbicide. This document summarizes key toxicity data, details common experimental methodologies, and visualizes the primary mechanism of action and potential downstream effects in non-target organisms.

Quantitative Ecotoxicology Data

The following tables summarize the ecotoxicological data for glyphosate and its salts, including the monoammonium form, on various non-target organisms. The data is presented to facilitate comparison across different species and endpoints. It is important to note that the toxicity of glyphosate-based products can be influenced by the co-formulants present in commercial preparations.

Aquatic Organisms

The aquatic environment is a primary recipient of herbicide runoff from agricultural and urban areas. The toxicity of **glyphosate monoammonium** to aquatic life is a key area of

ecotoxicological research.

Test Organism	Species	Endpoint	Value (mg/L)	Reference(s)
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	8.2 - >1,000	[1][2]
Lepomis macrochirus (Bluegill Sunfish)		96-h LC50	2.4 - >1,000	[2]
Cyprinus carpio (Common Carp)		96-h LC50	6.0 - 10.0	[2]
Danio rerio (Zebrafish)		10-21-d LOEC	10.0	
Clarias gariepinus (African Catfish)		96-h LC50	24.60	[3]
Invertebrates	Daphnia magna (Water Flea)	48-h EC50	1.4 - 780	[4]
Chironomus plumosus (Midge Larvae)		48-h LC50	13.0	
Algae	Scenedesmus subspicatus	72-h NOEC	0.1	
Chlorella vulgaris		72-h LOEC	0.1	
Anabaena flos-aquae		5-d NOEL	12.0	[2]
Aquatic Plants	Lemna gibba (Duckweed)	2-5-d NOEC	0.5	

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a defined effect in 50% of the test organisms. NOEC:

No Observed Effect Concentration. LOEC: Lowest Observed Effect Concentration. NOEL: No Observed Effect Level.

Soil Organisms

Soil health is critical for ecosystem function, and the impact of herbicides on soil biota is a significant concern.

Test Organism	Species	Endpoint	Value (mg/kg soil)	Reference(s)
Earthworms	<i>Eisenia fetida</i>	Reproduction NOEC	654	[5]
Aporrectodea <i>caliginosa</i>	Mortality/Growth	Negative effects at high concentrations	[6]	
Microorganisms	Soil Microbial Community	FDA Hydrolysis	Increased at 2 mg/kg, decreased at 4 mg/kg	[7]
Soil Microbial Community	Respiration	Transient and small effects	[8]	

FDA: Fluorescein diacetate.

Non-Target Plants

The drift of herbicides can affect non-target plant species, impacting biodiversity.

Test Organism	Species	Endpoint	Value	Reference(s)
Various Native Species	23 native species from Chaco forest	Phytotoxicity/Growth Reduction	Lethal or sublethal effects at 25% of recommended field application rate	[9]
Various Native Species	24 native species from Argentine Chaco	Phytotoxicity/Growth Reduction	Lethal or sublethal effects observed	[10]
Lactuca sativa (Lettuce)	Lactuca sativa	EC50 (Root Elongation)	382.70 mg a.e./L (Roundup)	[11]
Lycopersicon esculentum (Tomato)	Lycopersicon esculentum	EC50 (Germination)	252.80 mg a.e./L (Glyphosate AKB)	[11]

Experimental Protocols

The ecotoxicological evaluation of **glyphosate monoammonium** generally follows standardized guidelines to ensure data quality and comparability. The most commonly referenced protocols are those developed by the Organisation for Economic Co-operation and Development (OECD) and the International Organization for Standardization (ISO).

Aquatic Ecotoxicology Testing

- Test Principle: Aquatic toxicity tests expose selected organisms to a range of concentrations of the test substance in an aqueous medium under controlled laboratory conditions.
- Common Test Organisms:
 - Fish: Rainbow trout (*Oncorhynchus mykiss*), Zebrafish (*Danio rerio*), Fathead minnow (*Pimephales promelas*).
 - Invertebrates: *Daphnia magna*.

- Algae: *Pseudokirchneriella subcapitata* (formerly *Selenastrum capricornutum*).
- Methodology (based on OECD Guidelines, e.g., OECD 203, 202, 201):
 - Test Substance Preparation: A stock solution of **glyphosate monoammonium** is prepared in a suitable solvent (usually water). A series of dilutions are made to obtain the desired test concentrations.
 - Test System: Glass aquaria or beakers are filled with the test solutions and control medium. Water quality parameters such as pH, temperature, and dissolved oxygen are monitored and maintained within specified ranges.
 - Exposure: A defined number of test organisms are introduced into each test vessel. The duration of exposure varies depending on the test type (e.g., 96 hours for acute fish tests, 48 hours for acute *Daphnia* tests, 72 hours for algae growth inhibition tests).
 - Observation and Endpoints: Organisms are observed at regular intervals. For fish and invertebrates, mortality or immobilization are the primary endpoints for acute tests. For algae, the inhibition of growth (measured by cell density) is the key endpoint.
 - Data Analysis: The concentration-response data are statistically analyzed to determine endpoints such as LC50 or EC50.

Soil Ecotoxicology Testing

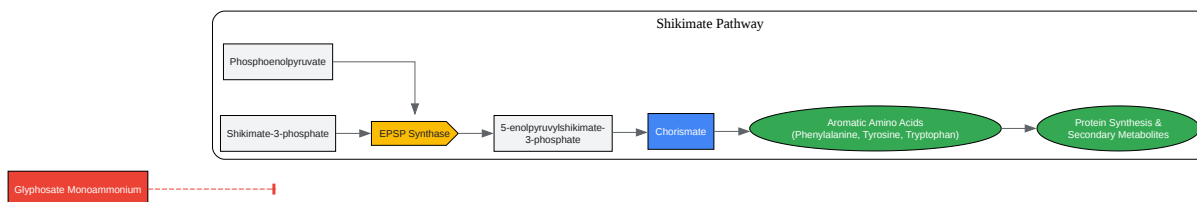
- Test Principle: Soil toxicity tests assess the effects of a substance on soil-dwelling organisms by exposing them to treated soil under controlled conditions.
- Common Test Organisms:
 - Invertebrates: Earthworms (*Eisenia fetida*), springtails (*Folsomia candida*).
 - Microorganisms: Assessment of microbial respiration, nitrogen transformation, and enzyme activities.
- Methodology (based on ISO and OECD Guidelines, e.g., ISO 11268, OECD 207):

- **Soil Preparation:** An artificial or natural soil with defined characteristics (e.g., pH, organic matter content) is used. The test substance is thoroughly mixed into the soil to achieve homogeneous concentrations.
- **Test System:** Test containers are filled with the treated and control soil. Moisture content and temperature are maintained at optimal levels for the test organisms.
- **Exposure:** A specified number of organisms are introduced into each container. The duration of the test can range from a few days to several weeks, depending on the endpoint (e.g., 14 days for acute earthworm mortality, 28-56 days for earthworm reproduction).
- **Observation and Endpoints:** For invertebrates, endpoints include mortality, changes in biomass, and reproductive output (e.g., number of cocoons and juveniles). For microorganisms, endpoints include changes in respiration rate (CO₂ evolution), nitrification, and specific enzyme activities.
- **Data Analysis:** The data are analyzed to determine endpoints such as LC₅₀, EC₅₀, NOEC, and LOEC.

Visualization of Signaling Pathways and Workflows

Mechanism of Action in Target Plants: Inhibition of the Shikimate Pathway

Glyphosate's primary mode of action as an herbicide is the inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase in the shikimate pathway. This pathway is essential for the synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms. Animals do not possess this pathway, which is a major reason for glyphosate's selective toxicity to plants.

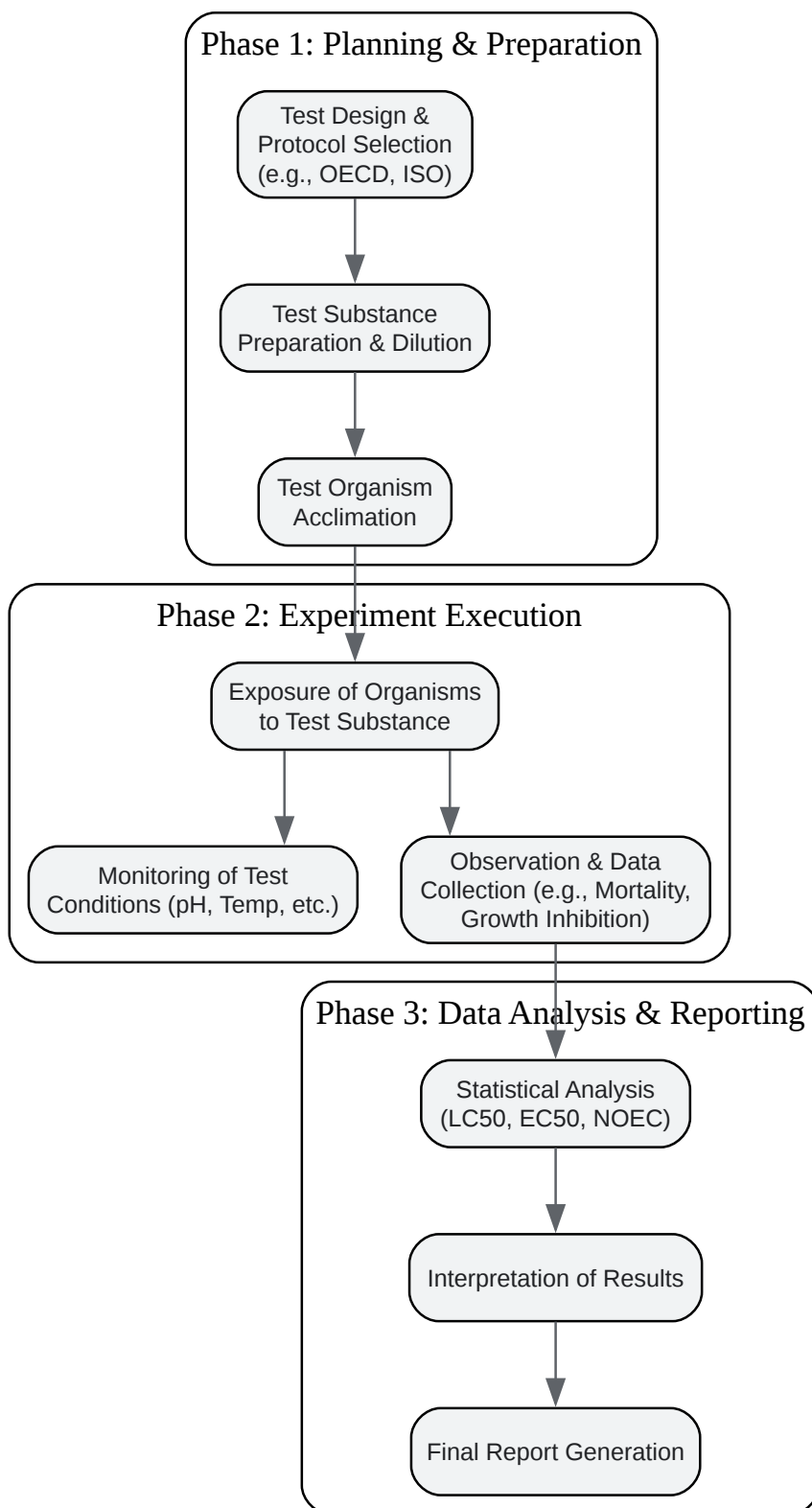


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Figure 1. Inhibition of the Shikimate Pathway by **Glyphosate Monoammonium**.

General Experimental Workflow for Ecotoxicity Assessment

The following diagram illustrates a typical workflow for assessing the ecotoxicity of a substance like **glyphosate monoammonium**, from initial planning to final data analysis and reporting.

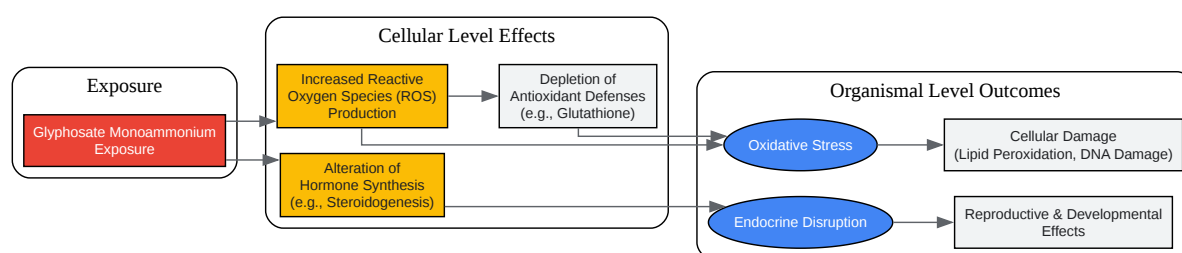


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Figure 2. General Workflow for Ecotoxicological Assessment.

Potential Downstream Effects in Non-Target Animals

While glyphosate's primary mode of action is specific to the shikimate pathway, studies in non-target animals have suggested potential downstream effects, including oxidative stress and endocrine disruption. The precise mechanisms are still under investigation and are likely complex and species-dependent. This diagram provides a generalized overview of these potential pathways.



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Figure 3. Potential Downstream Effects in Non-Target Animals.

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